

Application of 1-Tetradecanol in Temperature-Regulated Drug Release Systems

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Compound of Interest

Compound Name: 1-Tetradecanol

CAS No.: 75782-87-5

Cat. No.: B15611103

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the principles, experimental protocols, and key data associated with the use of **1-tetradecanol** in creating thermosensitive drug delivery platforms. **1-Tetradecanol**, a fatty alcohol, is a promising phase-change material (PCM) for the fabrication of temperature-regulated drug release systems.^[1] Its melting point of 38-39°C, which is slightly above physiological body temperature, makes it an ideal candidate for triggered drug delivery.^{[1][2]}

Principle of Operation

The fundamental principle behind **1-tetradecanol**-based drug release systems lies in its reversible solid-liquid phase transition.^[1]

- **Encapsulation (Below Melting Point):** The drug, often loaded into microparticles or nanoparticles, is dispersed within a solid matrix of **1-tetradecanol**. The hydrophobic nature of solid **1-tetradecanol** prevents the aqueous environment from reaching the drug, thus inhibiting its release.^[1]

- **Triggered Release (At or Above Melting Point):** When the temperature is raised to 38-39°C or higher, the **1-tetradecanol** matrix melts.[1] This phase change allows the encapsulated drug-loaded particles to be exposed to the surrounding medium and release their payload.[1] This on-demand release mechanism offers precise control over drug administration, minimizing premature release and systemic toxicity.[1] The release kinetics can be further tailored by the choice of the drug-carrying particle (e.g., gelatin, chitosan, PLGA).[1][2]

Key Applications

- **On-Demand Local Drug Delivery:** Ideal for applications where localized treatment is required, such as in tumor therapy, where external heat sources can trigger drug release at the target site.
- **Pulsatile Release Systems:** By cycling the temperature above and below the melting point of **1-tetradecanol**, a pulsatile drug release profile can be achieved.[1]

Quantitative Data Summary

The following tables summarize key quantitative data for **1-tetradecanol**-based drug delivery systems.

Table 1: Physicochemical Properties of **1-Tetradecanol**-Based Nanoparticles

Parameter	Value	Reference
Mean Particle Size	162.1 nm	[3]
Polydispersity Index (PDI)	~0.2	[3]
Zeta Potential	+5.1 mV	[3]
Drug Loading (Doxorubicin)	24%	[4]

Table 2: In Vitro Release of Zidovudine from Niosomal Formulations

Formulation Type	Key Formulation Components	Drug	In-Vitro Release Conditions	Cumulative Release	Source
1-Tetradecanol Niosome	Polyglyceryl-3-diisostearate, 1-Tetradecanol, Polysorbate-80 (1:2:1 molar ratio)	Zidovudine	Not specified	~20% in 18 hours	[5]
Cholesterol-Based Niosome	Tween 80, Cholesterol	Zidovudine	Phosphate Buffered Saline (PBS), pH 7.4, 37 ± 2°C, Dialysis Bag Method	88.72% in 12 hours	[5]

Table 3: In Vitro Release of FITC-Dextran from Microbeads Encapsulated in **1-Tetradecanol**

Microbead Material	Temperature	Cumulative Release
Gelatin	37°C	No significant release
Gelatin	39°C	Release observed
Chitosan	37°C	No significant release
Chitosan	39°C	Release observed
PLGA	37°C	No significant release
PLGA	39°C	Release observed

Data adapted from studies showing temperature-dependent release profiles.[\[2\]](#)[\[6\]](#)

Experimental Protocols

Protocol 1: Preparation of 1-Tetradecanol Beads Containing Drug-Loaded Particles

This protocol describes the fabrication of **1-tetradecanol** beads encapsulating drug-loaded gelatin particles.

Materials:

- **1-Tetradecanol**
- Gelatin
- Model drug (e.g., Fluorescein isothiocyanate-dextran, FITC-dextran)
- Deionized water
- Homogenizer
- Fluidic device for generating uniform droplets

Procedure:

- Preparation of FITC-dextran-loaded Gelatin Particles:
 - Prepare an aqueous solution of gelatin and FITC-dextran.
 - Use a typical emulsification method with a homogenizer to produce gelatin particles of 0.3–2 μm in size.[\[1\]](#)
 - Dry the resulting gelatin particles.
- Fabrication of **1-Tetradecanol** Beads:
 - Melt **1-tetradecanol** by heating it above its melting point (e.g., to 45°C).[\[1\]](#)
 - Disperse the dried FITC-dextran-loaded gelatin particles into the molten **1-tetradecanol**.[\[1\]](#)

- Use a fluidic device to generate uniform oil-in-water emulsion droplets, with the **1-tetradecanol**/gelatin particle mixture as the oil phase and an aqueous solution as the continuous phase.[\[1\]](#)
- Cool the emulsion to solidify the **1-tetradecanol** beads containing the gelatin particles.[\[1\]](#)

Protocol 2: In Vitro Temperature-Triggered Drug Release Study

This protocol outlines a method to evaluate the temperature-sensitive release of a model drug from the prepared **1-tetradecanol** beads.

Materials:

- **1-Tetradecanol** beads containing FITC-dextran-loaded gelatin particles
- Petri dish
- Deionized water
- Water bath or incubator capable of maintaining temperatures of 37°C and 39°C
- Fluorescence microscope or spectrophotometer

Procedure:

- Place the fabricated **1-tetradecanol** beads in a Petri dish containing deionized water at room temperature.
- For the control group, maintain the temperature at 37°C (below the melting point of **1-tetradecanol**).
- For the experimental group, increase the temperature to 39°C (above the melting point of **1-tetradecanol**).
- At predetermined time intervals, collect aliquots of the surrounding water.

- Quantify the amount of released FITC-dextran using a fluorescence microscope or spectrophotometer.
- Observe the physical changes of the **1-tetradecanol** beads at both temperatures. At 39°C, the beads should melt, leading to the release of the encapsulated gelatin particles and subsequent release of FITC-dextran.[2]

Protocol 3: Characterization of 1-Tetradecanol Nanoparticles

This protocol provides a general workflow for the physicochemical characterization of **1-tetradecanol**-based nanoparticles.

A. Dynamic Light Scattering (DLS) for Size and Zeta Potential

- Objective: To determine the hydrodynamic diameter, size distribution (Polydispersity Index, PDI), and surface charge (Zeta Potential) of the nanoparticles.
- Procedure:
 - Dilute the nanoparticle suspension with filtered deionized water to an appropriate concentration.[7]
 - Gently mix the diluted sample.
 - Set the DLS instrument to 25°C.[7]
 - Measure the particle size and PDI using a disposable polystyrene cuvette.
 - Measure the zeta potential using a disposable folded capillary cell.

B. Transmission Electron Microscopy (TEM) for Morphology

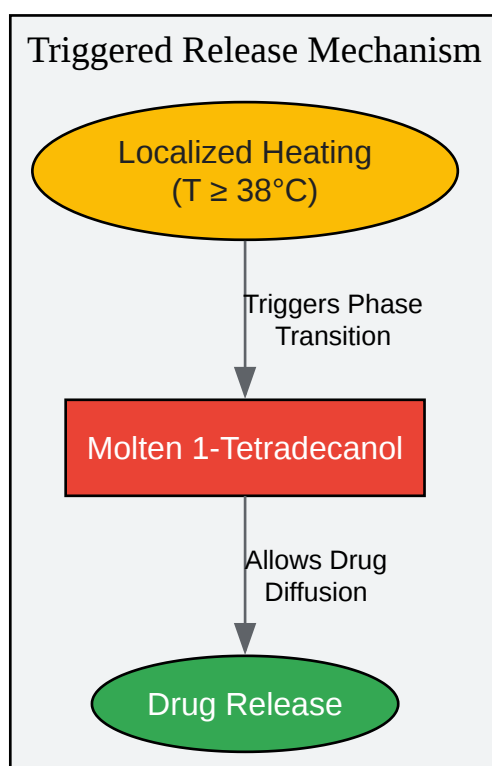
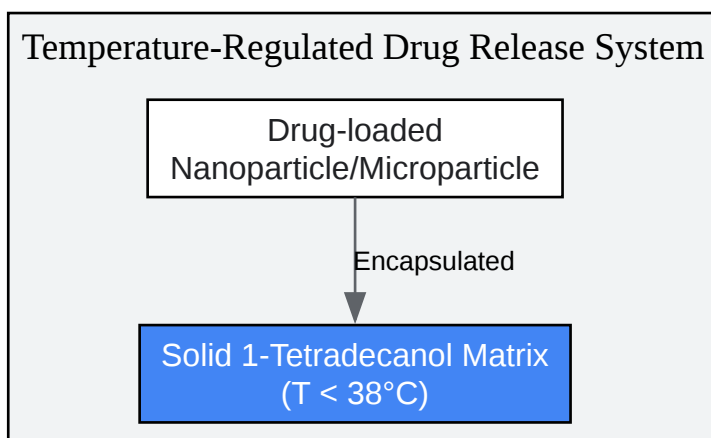
- Objective: To visualize the shape and surface morphology of the nanoparticles.
- Procedure:
 - Place a drop of the diluted nanoparticle suspension onto a carbon-coated copper grid.

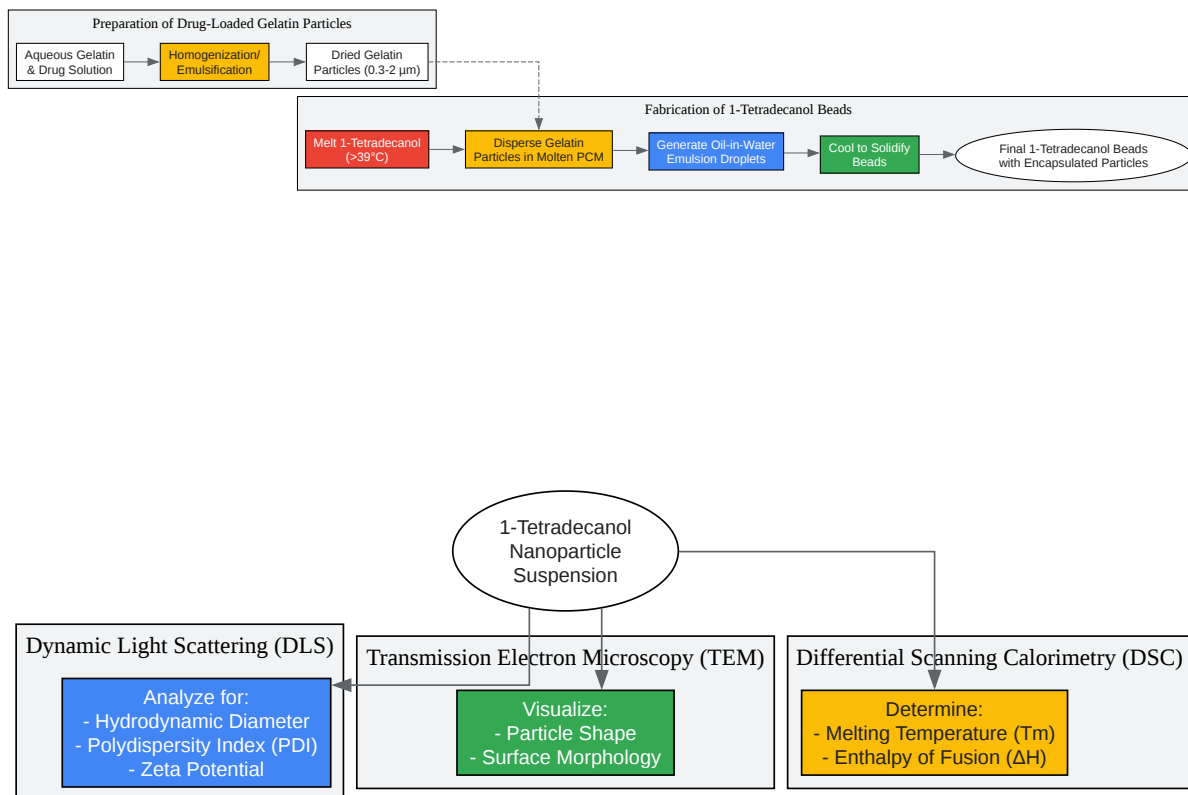
- Allow the sample to air-dry or use a negative staining agent (e.g., phosphotungstic acid) if required.
- Image the grid under a transmission electron microscope.

C. Differential Scanning Calorimetry (DSC) for Thermal Analysis

- Objective: To determine the melting point and enthalpy of fusion of the **1-tetradecanol** nanoparticles, confirming the phase transition behavior.
- Procedure:
 - Accurately weigh 3-5 mg of lyophilized nanoparticle powder into an aluminum DSC pan and seal it.^[7]
 - Use an empty sealed pan as a reference.
 - Heat the sample in the DSC instrument at a constant rate (e.g., 5°C/min) from a starting temperature below the expected melting point to a temperature above it (e.g., 20°C to 60°C).^[7]
 - Record the heat flow as a function of temperature to obtain a thermogram.
 - Analyze the thermogram to determine the peak melting temperature (T_m) and the enthalpy of fusion (ΔH).^[7]

Visualizations





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